

Personal protective equipment for handling 1-Bromo-4-(pentyloxy)benzene

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Compound of Interest

Compound Name: 1-Bromo-4-(pentyloxy)benzene

Cat. No.: B1277759

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Essential Safety and Handling Guide for 1-Bromo-4-(pentyloxy)benzene

This guide provides critical safety and logistical information for the handling and disposal of **1-Bromo-4-(pentyloxy)benzene** (CAS No. 30752-18-2), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical Identifier and Properties:

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₅ BrO	[1][2]
Molecular Weight	243.14 g/mol	[1][2]
CAS Number	30752-18-2	[1][2]
GHS Classification	Warning: H361 - Suspected of damaging fertility or the unborn child	[1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **1-Bromo-4-(pentyloxy)benzene** to prevent exposure. The following recommendations are based on guidelines for similar brominated aromatic compounds.

Protection Type	Specific Equipment	Standards and Remarks
Eye/Face Protection	Chemical safety goggles or a full-face shield.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[3] A full-face respirator should be used if irritation occurs.[3]
Skin Protection	Chemical-impermeable gloves (Nitrile, Neoprene, or Butyl rubber recommended).[3] Flame-resistant lab coat or coveralls.[3]	Gloves must be inspected before use and meet EU Directive 89/686/EEC and EN 374 standards.[3] Wash hands thoroughly after handling.[3][4]
Respiratory Protection	Generally not required with adequate ventilation. If ventilation is insufficient or irritation is experienced, use a full-face respirator with an appropriate organic vapor filter cartridge.[3][4] For major spills or emergencies, a self-contained breathing apparatus (SCBA) is necessary.[3]	Respirators must be NIOSH (US) or CEN (EU) approved.[4]

Operational Plan: Step-by-Step Handling Protocol

1. Risk Assessment and Preparation:

- Review Safety Data Sheet (SDS): Although a specific SDS for **1-Bromo-4-(pentyloxy)benzene** is not widely available, review the SDS for structurally similar compounds like bromobenzene or other bromo-alkoxy-benzenes.

- Ensure Proper Ventilation: Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood.[3]
- Gather PPE: Before handling, ensure all required PPE is available and in good condition.

2. Chemical Handling:

- Personal Protective Equipment: Don the appropriate PPE as detailed in the table above.
- Handling in Fume Hood: Conduct all weighing and transferring operations within a chemical fume hood to minimize inhalation exposure.
- Avoid Contact: Take measures to prevent contact with skin and eyes.[4] Avoid inhalation of vapor or mist.[4]
- Ignition Sources: Keep away from heat, sparks, and open flames.[4][5] Use non-sparking tools.[5]

3. Storage:

- Container: Keep the container tightly closed and store it in a cool, dry, and well-ventilated area.[4][6]
- Incompatibilities: Store away from strong oxidizing agents.[7]

Emergency and First-Aid Procedures

Immediate and appropriate response to an exposure or spill is critical.

Situation	Procedure
Inhalation	Move the individual to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[7][8]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[6][8] Seek medical attention if irritation occurs.[3]
Eye Contact	Rinse eyes cautiously with water for at least 15 minutes, holding the eyelids open.[3][8] Remove contact lenses if present and easy to do. Continue rinsing.[8] Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention or contact a Poison Control Center.[5][7]
Spills	Evacuate the area.[3] Ensure adequate ventilation.[4] Wear appropriate PPE, including respiratory protection.[5] Contain the spill using an inert absorbent material (e.g., vermiculite, sand).[5] Collect the absorbed material using spark-proof tools and place it in a suitable, sealed container for disposal.[5] Prevent the spill from entering drains.[3]

Disposal Plan

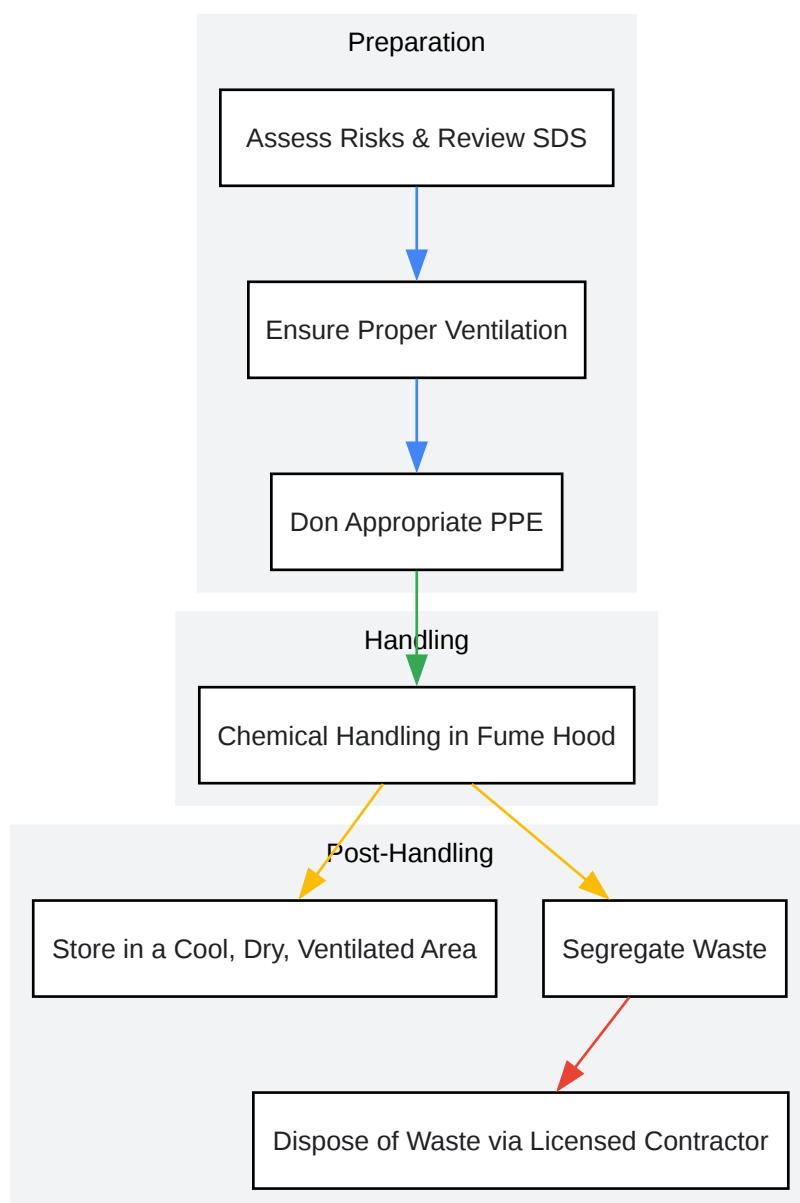
All waste must be handled as hazardous material and disposed of in accordance with local, state, and federal regulations.

- Waste Segregation: Collect waste in a designated, properly labeled, and sealed container.

- Disposal Method: Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not pour down the drain.[4] Contaminated packaging should be disposed of as unused product.[9]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **1-Bromo-4-(pentyloxy)benzene** in a laboratory setting.



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Caption: Workflow for Safe Handling of **1-Bromo-4-(pentyloxy)benzene**.

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